

Comprehensive Characterization of Ethyl Quinuclidine-4-carboxylate Hydrochloride: Advanced Analytical Protocols

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Compound of Interest

Compound Name: Ethyl quinuclidine-4-carboxylate

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Abstract

Ethyl quinuclidine-4-carboxylate hydrochloride is a pivotal building block in the synthesis of various pharmaceutical agents, particularly those targeting the central nervous system.^[1] Its purity and structural integrity are paramount to ensure the safety and efficacy of the final active pharmaceutical ingredient (API). This application note provides a detailed guide with validated protocols for the comprehensive characterization of this compound using Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS). The methodologies are designed for researchers, quality control analysts, and drug development professionals, emphasizing the scientific rationale behind experimental parameters to ensure robust and reproducible results.

Introduction and Physicochemical Properties

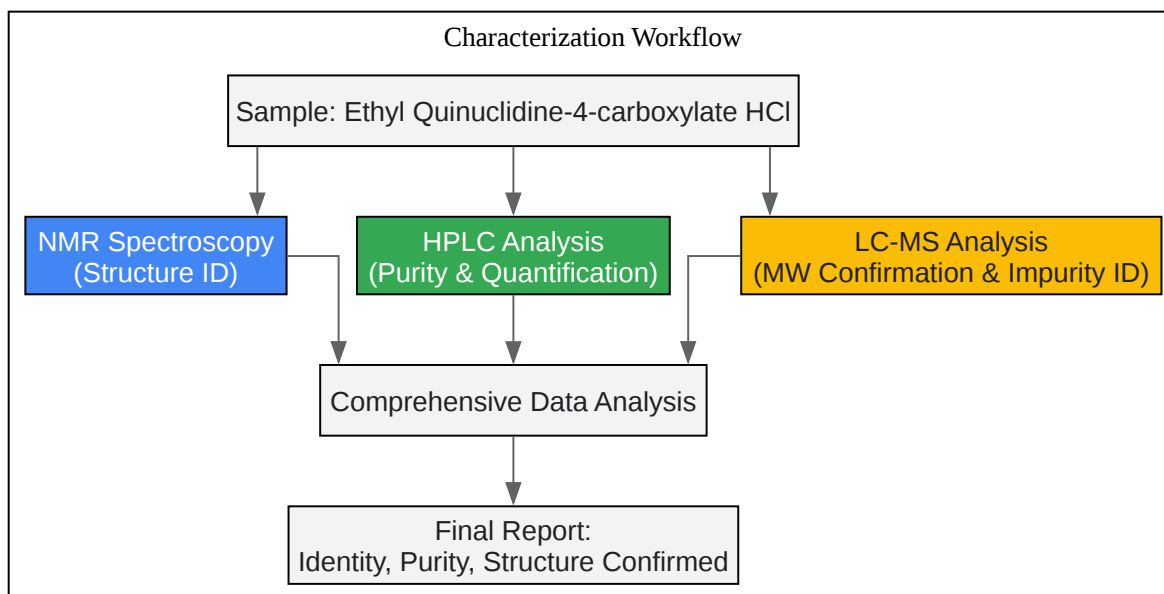
Ethyl quinuclidine-4-carboxylate hydrochloride, also known as ethyl 1-azabicyclo[2.2.2]octane-4-carboxylate hydrochloride, is a bicyclic amine derivative.^[1] The rigid quinuclidine scaffold is a common feature in many biologically active molecules. Rigorous analytical characterization is essential to confirm its chemical identity, quantify its purity, and identify any process-related impurities or degradants.

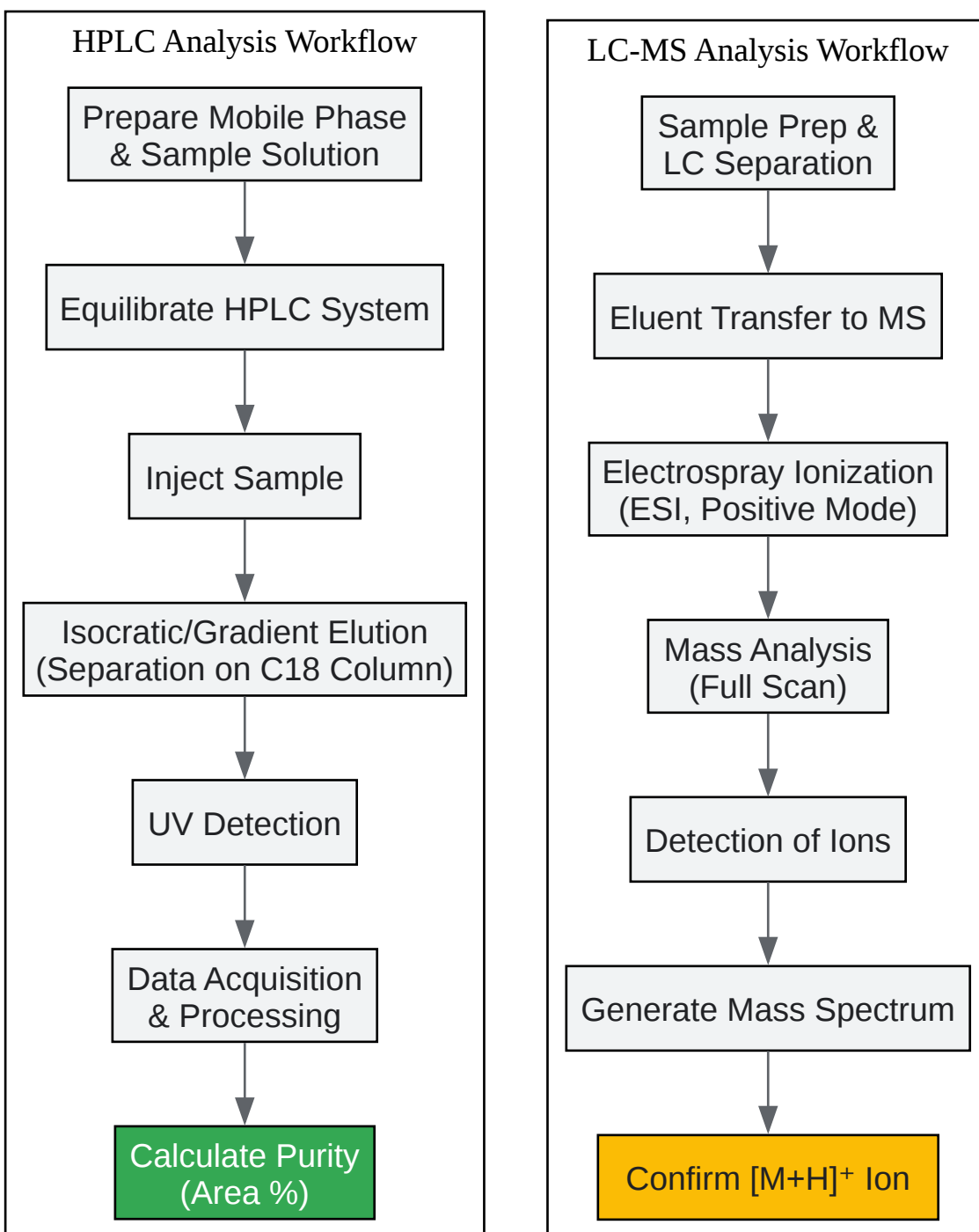
Table 1: Physicochemical Properties of **Ethyl Quinuclidine-4-carboxylate** Hydrochloride

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₈ ClNO ₂	[1] [2]
Molecular Weight	219.71 g/mol	[1] [2]
CAS Number	22766-67-2	[1] [3]
Appearance	White to off-white solid	
Molecular Ion (Free Base)	m/z 183.1259 (C ₁₀ H ₁₇ NO ₂ ⁺)	[1]

Analytical Characterization Workflow

A multi-technique approach is necessary for unambiguous characterization. NMR provides definitive structural elucidation, HPLC offers precise purity determination, and LC-MS confirms molecular weight and identifies trace impurities.





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